

2-Phenoxyethyl acetate CAS number 6192-44-5

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Compound of Interest

Compound Name: **2-Phenoxyethyl acetate**

Cat. No.: **B1584703**

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An In-Depth Technical Guide to **2-Phenoxyethyl Acetate** (CAS 6192-44-5) for Scientific Professionals

Introduction and Overview

2-Phenoxyethyl acetate (CAS 6192-44-5) is a high-boiling point, colorless organic ester with a pleasant, fruity odor.^[1] Possessing both ether and ester functional groups, it exhibits a unique combination of properties that make it a valuable compound across diverse scientific and industrial domains. Its chemical structure, consisting of a phenyl group linked via an ether bond to an ethyl acetate moiety, imparts excellent solvency for a wide range of materials, low volatility, and utility as a versatile chemical intermediate.^{[1][2]}

This guide serves as a technical resource for researchers, chemists, and drug development professionals, providing in-depth information on its physicochemical properties, synthesis methodologies, key applications, analytical procedures, and safety protocols. The information is synthesized from authoritative sources to ensure scientific accuracy and practical relevance.

Key Identifiers:

- IUPAC Name: **2-phenoxyethyl acetate**^[3]
- CAS Number: 6192-44-5^[3]
- Molecular Formula: $C_{10}H_{12}O_3$ ^{[1][4]}

- Synonyms: Acetic acid 2-phenoxyethyl ester, Ethylene glycol monophenyl ether acetate, Phenylcellosolve acetate.[3][4][5]

Physicochemical and Spectroscopic Properties

The utility of **2-Phenoxyethyl acetate** in various formulations is dictated by its distinct physical and chemical properties. It is a colorless, oily liquid that is practically insoluble in water but soluble in organic solvents such as alcohols and oils.[5] This solubility profile makes it an effective component in non-aqueous systems.[2]

Physical and Chemical Data

The fundamental properties of **2-Phenoxyethyl acetate** are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Weight	180.20 g/mol	[3][4]
Appearance	Colorless to almost colorless clear liquid	[1][6]
Density	~1.08 - 1.11 g/cm ³	[7][8]
Boiling Point	~273 °C	[8]
Vapor Pressure	0.0318 mmHg at 25°C	[7]
Refractive Index	~1.50	[2]
Solubility	Soluble in acetone, ether, and oils; practically insoluble in water.	[5][6]
LogP (Octanol/Water)	1.6 - 1.8	[7]

Spectroscopic Profile

Structural elucidation and quality control rely on spectroscopic analysis. While detailed spectral data requires direct experimental acquisition, publicly available data provides a reference for characterization.

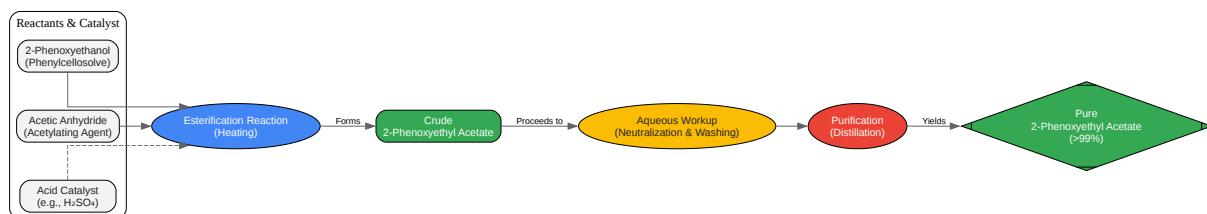
- Infrared (IR) Spectroscopy: The IR spectrum of **2-Phenoxyethyl acetate** will exhibit characteristic absorption bands. Key peaks include a strong C=O stretch for the ester group (typically $\sim 1735 \text{ cm}^{-1}$), C-O stretches for the ester and ether linkages, and peaks corresponding to the aromatic ring. Fourier Transform Infrared (FTIR) spectra are available for reference in public databases such as PubChem.[3]

Synthesis and Manufacturing

The primary and most direct method for producing **2-Phenoxyethyl acetate** is through the esterification of 2-Phenoxyethanol.[2][5] This reaction involves the acetylation of the primary alcohol group of 2-Phenoxyethanol (also known as Phenylcellosolve).

Primary Synthetic Route: Acetylation of 2-Phenoxyethanol

This synthesis is a classic acid-catalyzed esterification reaction. Acetic anhydride or acetyl chloride can be used as the acetylating agent, often in the presence of an acid catalyst or a base to neutralize the acid byproduct.



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Caption: Synthesis workflow for **2-Phenoxyethyl acetate**.

Laboratory-Scale Synthesis Protocol

The following protocol describes a representative procedure for the synthesis of **2-Phenoxyethyl acetate**.

Materials:

- 2-Phenoxyethanol (1.0 eq)
- Acetic Anhydride (1.2 eq)
- Concentrated Sulfuric Acid (catalytic amount, ~0.1 mol%)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Appropriate organic solvents (e.g., Diethyl ether or Ethyl acetate)

Procedure:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 2-Phenoxyethanol and Acetic Anhydride.
- Catalyst Addition: Slowly add the catalytic amount of concentrated sulfuric acid to the stirred mixture. The addition is exothermic and should be done cautiously.
- Reaction: Heat the mixture to reflux (typically 80-100°C) and maintain for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- Workup & Neutralization: Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and dilute with an organic solvent (e.g., diethyl ether). Wash

the organic layer sequentially with water, saturated NaHCO_3 solution (to neutralize the acid catalyst and unreacted acetic anhydride), and finally with brine.

- **Drying and Filtration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the filtrate using a rotary evaporator to remove the solvent.
- **Purification:** The resulting crude oil is purified by vacuum distillation to yield pure **2-Phenoxyethyl acetate** as a colorless liquid. Purity is typically assessed by Gas Chromatography (GC).[\[1\]](#)[\[9\]](#)

Key Applications in Research and Industry

2-Phenoxyethyl acetate's unique properties make it a valuable component in several sectors. [\[2\]](#)[\[10\]](#)

- **High-Performance Solvent:** Due to its low volatility and strong solvency, it is an excellent choice for paints, coatings, and adhesives.[\[1\]](#)[\[10\]](#) It helps to dissolve resins and other components, improving the flow and finish of the final product.
- **Fragrance and Personal Care:** It is used in perfume and cosmetic formulations, where it can act as a solvent for other fragrance components or contribute to the overall scent profile.[\[2\]](#)[\[10\]](#) Its stability makes it suitable for a wide range of products.
- **Chemical Intermediate:** The ester and ether linkages provide two points of reactivity, making it a useful building block in organic synthesis for producing more complex molecules and pharmaceutical intermediates.[\[2\]](#)[\[6\]](#)[\[8\]](#)
- **Emulsifiers:** It finds application as an emulsifier in various industrial formulations.[\[2\]](#)[\[10\]](#)

Analytical and Quality Control Methodologies

Ensuring the purity and identity of **2-Phenoxyethyl acetate** is critical for its application, especially in regulated industries.

- **Gas Chromatography (GC):** GC is the primary method for determining the purity of **2-Phenoxyethyl acetate**. Commercial suppliers often guarantee a purity of >99.0% as determined by GC analysis.[\[1\]](#)[\[9\]](#)

- FTIR Spectroscopy: As mentioned, FTIR is used to confirm the presence of key functional groups (ester, ether, aromatic ring) and thus verify the identity of the compound.[3]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would provide definitive structural confirmation by showing the specific chemical shifts and coupling patterns of the protons and carbons in the molecule.

Safety, Handling, and Regulatory Profile

Proper handling of **2-Phenoxyethyl acetate** is essential to ensure laboratory and workplace safety.

Toxicological Data

Toxicological studies have established its safety profile. It is considered a poison by ingestion and skin contact.[6]

- Oral LD50 (rat): 4900 $\mu\text{L/kg}$ [6]
- Skin LD50 (rat): 9 mL/kg [6] When heated to decomposition, it may emit acrid smoke and irritating vapors.[6]

Handling and Personal Protective Equipment (PPE)

- Ventilation: Use in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[1]
- Personal Protection: Wear standard personal protective equipment, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Spills: In case of a spill, absorb with an inert material and dispose of it in accordance with local regulations.

Storage and Stability

- Conditions: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[7] Keep containers tightly closed. Some suppliers recommend refrigerated storage at 2-8°C.[7]

- Stability: The compound is stable under normal storage conditions.

Regulatory Information

2-Phenoxyethyl acetate is listed on several international chemical inventories. For example, it is included in the Australian Inventory of Industrial Chemicals (AICIS).^[3] Users should always consult local regulations to ensure compliance.

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